

L-656,224: A Technical Guide to its Downstream Signaling Effects

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Compound of Interest

Compound Name: L-656224

Cat. No.: B1673822

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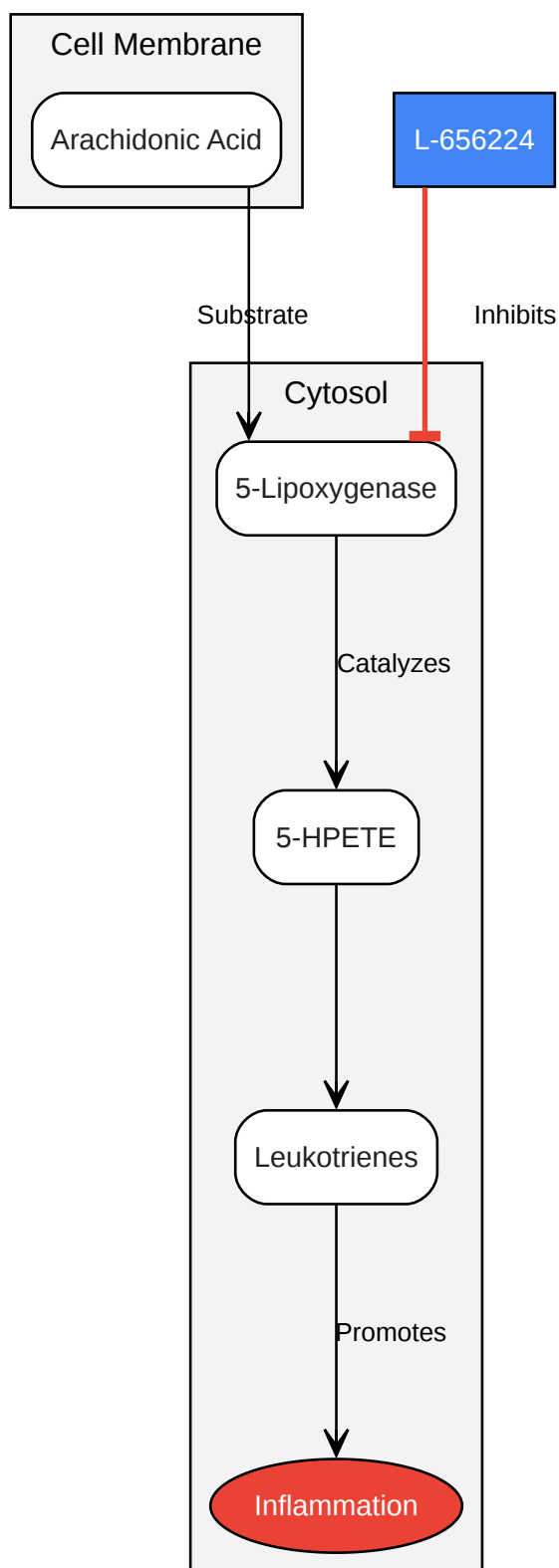
Abstract

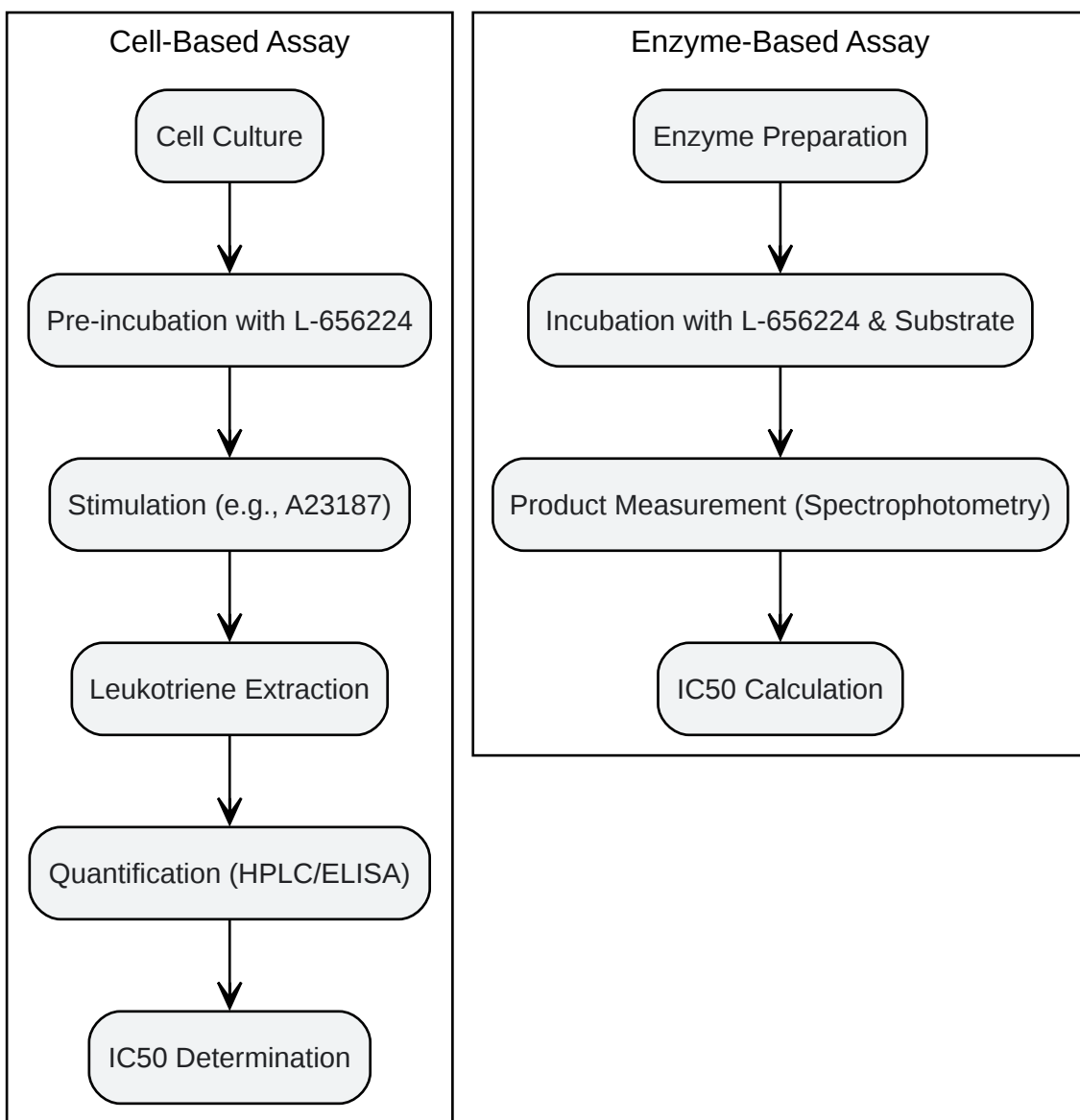
L-656,224 is a potent and selective inhibitor of 5-lipoxygenase (5-LO), a key enzyme in the biosynthesis of leukotrienes. This technical guide provides a comprehensive overview of the known downstream signaling effects of L-656,224, with a focus on its inhibitory actions and selectivity. The information is presented through structured data tables, detailed experimental methodologies, and a clear visualization of its mechanism of action. This document is intended to serve as a valuable resource for researchers and professionals involved in the study of inflammatory pathways and the development of novel anti-inflammatory therapeutics.

Core Mechanism of Action: Inhibition of 5-Lipoxygenase

L-656,224, chemically identified as 7-chloro-2-[(4-methoxyphenyl)methyl]-3-methyl-5-propyl-4-benzofuranol, exerts its primary effect by directly inhibiting the enzyme 5-lipoxygenase.^[1] This enzyme is crucial for the conversion of arachidonic acid into 5-hydroperoxyeicosatetraenoic acid (5-HPETE), the precursor to all leukotrienes. By blocking this initial step, L-656,224 effectively suppresses the production of downstream leukotrienes, which are potent mediators of inflammation and allergic responses.

The following diagram illustrates the inhibitory effect of L-656,224 on the 5-lipoxygenase pathway.





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References

- 1. L-656,224 (7-chloro-2-[(4-methoxyphenyl)methyl]-3-methyl-5-propyl-4-benzofuranol): a novel, selective, orally active 5-lipoxygenase inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
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